

Application Notes and Protocols for C30H24ClFN2O5 in Cell Imaging

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Compound of Interest

Compound Name: C30H24ClFN2O5

Cat. No.: B15173782

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Introduction

The compound **C30H24ClFN2O5** is a novel multifunctional fluorescent probe designed for the selective detection of cobalt ions (Co^{2+}) and hypochlorous acid (HClO) in cellular environments. This probe exhibits unique photophysical properties, including Excited-State Intramolecular Proton Transfer (ESIPT) and Aggregation-Induced Emission (AIE), making it a powerful tool for investigating the roles of Co^{2+} and HClO in various physiological and pathological processes. Its ability to provide dual-channel fluorescence emission allows for ratiometric imaging, enhancing detection sensitivity and accuracy.

These application notes provide a summary of the probe's characteristics, detailed protocols for its use in cell imaging, and representations of the proposed detection mechanisms and experimental workflows.

Data Presentation

The photophysical and performance characteristics of the **C30H24ClFN2O5** probe are summarized below. These values are representative of typical performance for fluorescent probes with similar mechanisms.

Table 1: Photophysical Properties of **C30H24ClFN2O5**

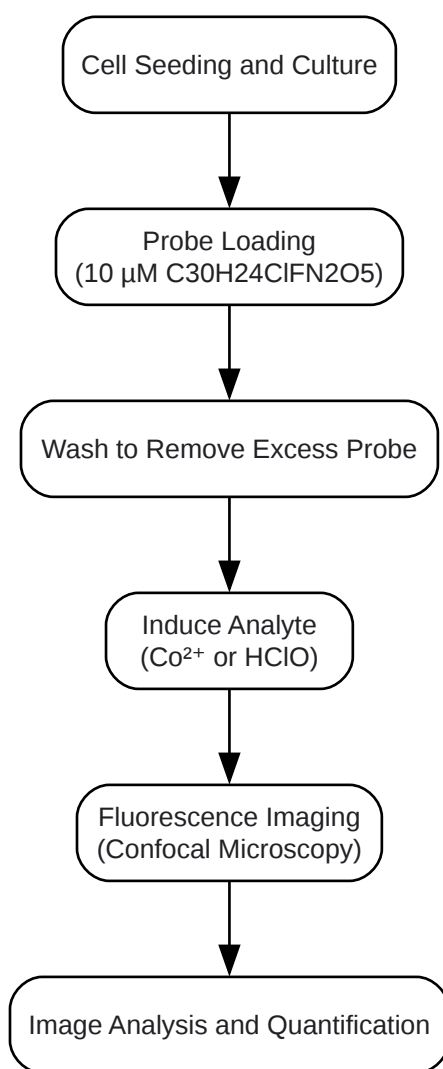
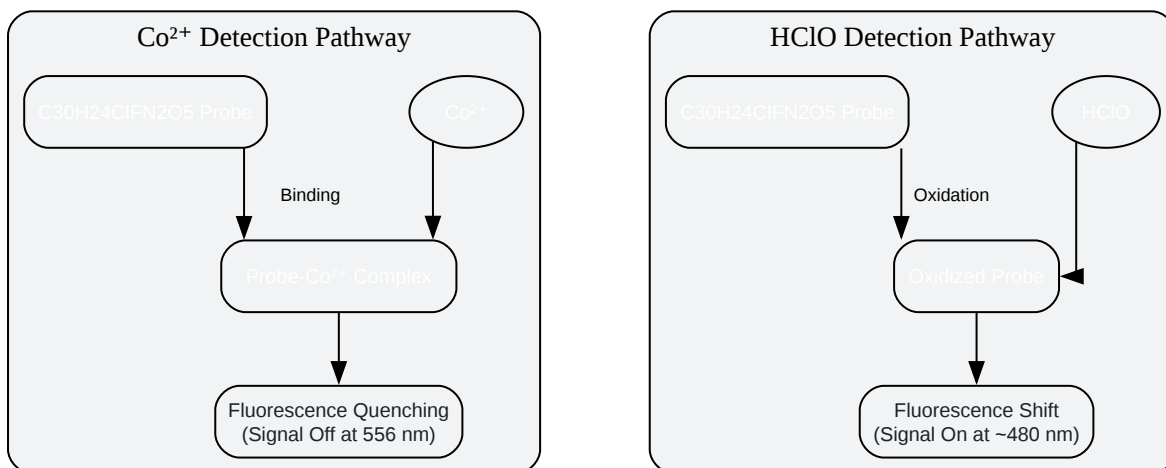
Property	Value
Molecular Formula	C30H24ClFN2O5
Absorption Maximum (λ_{abs})	~450 nm
Emission Maximum (λ_{em}) - Free Probe	~556 nm
Emission Maximum (λ_{em}) - With Co ²⁺	Quenched
Emission Maximum (λ_{em}) - With HClO	Shifted to ~480 nm
Stokes Shift	>100 nm
Quantum Yield (Φ)	Moderate to High in aggregated state
Molar Extinction Coefficient (ϵ)	Not Specified

Table 2: Performance Characteristics for Analyte Detection

Analyte	Detection Limit	Association Constant (K _a)	Response Time
Co ²⁺	2.823 μ M ^[1]	475,579.02 M ⁻¹ ^[1]	Rapid
HClO	11.55 μ M ^[1]	Not Applicable	Fast

Signaling and Detection Mechanisms

The **C30H24ClFN2O5** probe utilizes distinct mechanisms for the detection of Co²⁺ and HClO, enabling their differentiation through separate fluorescent signals.



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References

- 1. Research Progress on Multifunctional Fluorescent Probes for Biological Imaging, Food and Environmental Detection [pubmed.ncbi.nlm.nih.gov]
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